

In-Depth Technical Guide to the Safety and Handling of 3-Nitrobenzaldoxime

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Compound of Interest

Compound Name: 3-Nitrobenzaldoxime

Cat. No.: B8812994

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols, handling procedures, and known hazards associated with **3-Nitrobenzaldoxime** (CAS No: 3431-62-7). The information herein is intended to equip laboratory personnel with the necessary knowledge to handle this compound responsibly and minimize exposure risks.

Introduction to 3-Nitrobenzaldoxime

3-Nitrobenzaldoxime is an organic compound with the molecular formula C₇H₆N₂O₃.^{[1][2]} It is structurally characterized by a benzaldehyde oxime core with a nitro group substituted at the meta-position of the benzene ring. It is known for its applications in chemical synthesis and has been identified as a stain used in biological research.^[1] Like many nitroaromatic compounds, it requires careful handling due to its potential health hazards.

Hazard Identification and Classification

3-Nitrobenzaldoxime is classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are related to irritation of the skin, eyes, and respiratory tract.^[3]

GHS Classification:

- Skin Corrosion/Irritation: Category 2^[3]

- Serious Eye Damage/Eye Irritation: Category 2
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Quantitative Safety Data

The following tables summarize the key physical, chemical, and toxicological properties of **3-Nitrobenzaldoxime** and related compounds.

Table 1: Physical and Chemical Properties of **3-Nitrobenzaldoxime**

Property	Value	Source
CAS Number	3431-62-7	
Molecular Formula	C ₇ H ₆ N ₂ O ₃	
Molecular Weight	166.13 g/mol	
Appearance	Crystalline solid	N/A
Melting Point	121 - 122 °C	
LogP	1.92610	

Table 2: Toxicological Data Summary

Metric	Value	Remarks
Acute Oral Toxicity (LD50)	No data available for 3-Nitrobenzaldoxime.	For the related compound 3-Nitrobenzaldehyde (CAS 99-61-6), the LD50 (Oral, Rat) is 1075 mg/kg. This value should be used for reference only, indicating moderate acute toxicity.
Carcinogenicity	Not classified as a carcinogen.	No ingredient of the related compound 3-Nitrobenzaldehyde at levels \geq 0.1% is identified as a carcinogen by IARC, NTP, or OSHA.
General Nitroaromatic Toxicity	Nitroaromatic compounds can be bioactivated via nitroreduction to form hazardous intermediates (nitroanion radicals, nitroso, N-hydroxy derivatives) that lead to oxidative stress and potential genotoxicity.	This is a general mechanism for the class and should be considered a potential, unquantified hazard.

Experimental Protocols and Handling Precautions

Adherence to strict safety protocols is mandatory when working with **3-Nitrobenzaldoxime**.

Engineering Controls

- Ventilation: All work, including weighing and solution preparation, must be conducted in a certified chemical fume hood to prevent inhalation of dust or aerosols.
- Safety Equipment: A safety shower and eyewash station must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are required at all times.
- Hand Protection: Wear nitrile or other chemically resistant gloves. Inspect gloves before use and dispose of them immediately if contamination is suspected.
- Body Protection: A flame-resistant lab coat should be worn and kept fastened.

Handling Procedures

- Avoid Dust Formation: Handle the solid material carefully to minimize the generation of dust.
- Hygiene: Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday. Do not eat, drink, or smoke in the laboratory.
- Contamination: Promptly clean up any spills using appropriate procedures and PPE. Decontaminate work surfaces after use.

Storage and Disposal

- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste materials and contaminated items in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains.

Emergency Procedures

First Aid Measures:

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, call a poison center or doctor.
- Skin Contact: Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical attention.

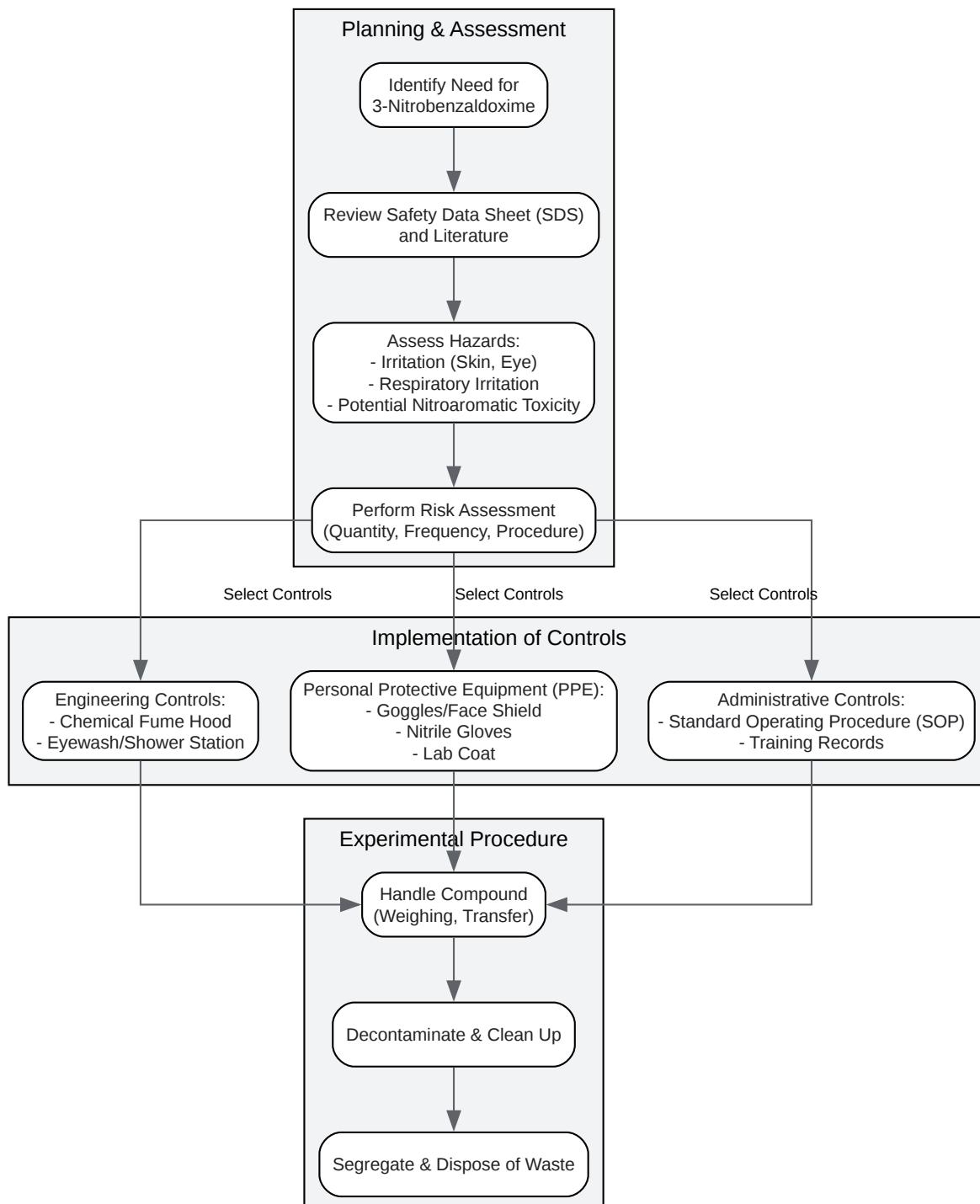
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Ingestion: If swallowed, rinse mouth. Call a poison center or doctor if you feel unwell.

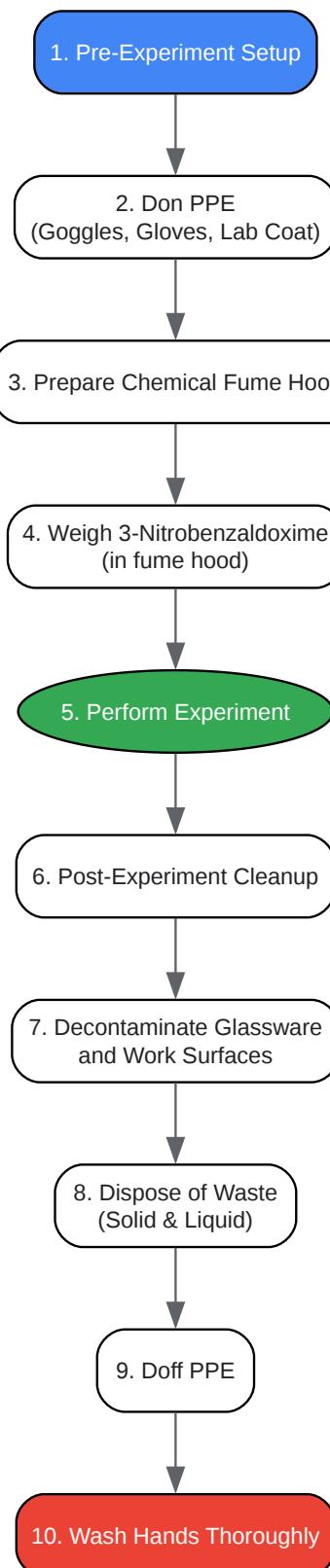
Spill Response:

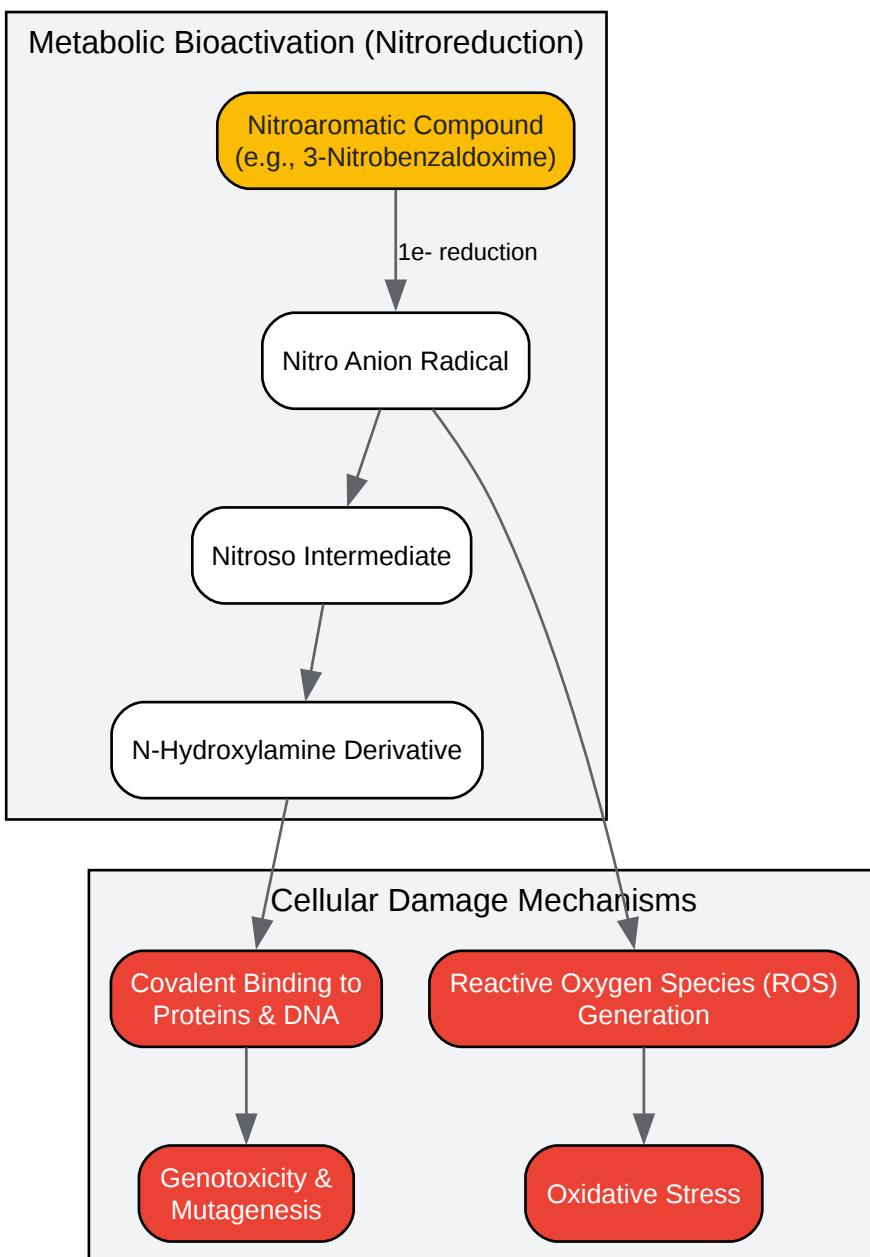
- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection if necessary.
- Carefully sweep up the solid material, avoiding dust generation.
- Place the spilled material into a suitable container for disposal.
- Clean the spill area thoroughly.

Visualized Workflows and Pathways

The following diagrams illustrate key safety workflows and the potential toxicological pathway for this class of compounds.







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